

# Solubility profile of pamoic acid disodium in aqueous and organic solvents.

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## Solubility Profile of Disodium Pamoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of disodium pamoate (also known as **pamoic acid disodium** salt), a crucial excipient in pharmaceutical development. This document collates available quantitative and qualitative solubility data, details relevant experimental methodologies, and presents logical workflows for solubility determination.

## **Executive Summary**

Disodium pamoate is the disodium salt of pamoic acid. Its utility in pharmaceutical formulations, particularly in long-acting injectables, is primarily due to its ability to form sparingly soluble salts with active pharmaceutical ingredients (APIs). Understanding the solubility of disodium pamoate itself in various solvent systems is critical for the development and formulation of these drug products. This guide summarizes its solubility in aqueous and organic media, outlines the standard methods for solubility determination, and discusses key factors influencing its solubility.

#### **Quantitative Solubility Data**



The following table summarizes the available quantitative solubility data for disodium pamoate in various solvents. It is important to note that solubility can be influenced by experimental conditions such as temperature, pH, and the specific form of the salt (e.g., hydrate).

Solvent	Solubility	Temperature	Method	Source(s)
Water	100 mM (approx. 43.2 g/L)	Not Specified	Not Specified	
Water	43 g/L	20°C	Not Specified	[1][2]
Water	≥18 mg/mL	Not Specified	Not Specified	[3]
Dimethyl Sulfoxide (DMSO)	75 mM (approx. 32.4 g/L)	Not Specified	Not Specified	
Dimethyl Sulfoxide (DMSO)	≥28.6 mg/mL	Not Specified	Not Specified	
Ethanol (EtOH)	Insoluble	Not Specified	Not Specified	_

### **Qualitative Solubility Information**

- Aqueous Systems: Disodium pamoate is generally considered soluble in water. The pH of
  the aqueous medium significantly impacts its solubility. In acidic conditions, the disodium salt
  can convert to the less soluble pamoic acid, potentially leading to precipitation. Conversely,
  in neutral to alkaline pH, it tends to remain in its more soluble salt form.
- Organic Solvents: Disodium pamoate is reported to be insoluble in ethanol. While
  quantitative data in other pure organic solvents is limited in publicly available literature,
  pamoic acid itself is known to be practically insoluble in water, ether, and benzene, and
  sparingly soluble in THF, nitrobenzene, and pyridine. This suggests that the disodium salt's
  solubility in non-polar organic solvents is likely to be low.
- Mixed Solvent Systems: Disodium pamoate is used in mixed solvent systems, such as
  ethanol/water mixtures, for the preparation of pamoate salts of various drugs. Its solubility in
  these mixtures allows for the controlled precipitation of the desired drug-pamoate salt.



### **Experimental Protocols for Solubility Determination**

The determination of equilibrium solubility is a fundamental practice in pharmaceutical sciences. The shake-flask method is a widely accepted technique for this purpose.

## Shake-Flask Method for Equilibrium Solubility Determination

This method involves equilibrating an excess amount of the solid solute with a solvent over a defined period and then measuring the concentration of the dissolved solute in the resulting saturated solution.

#### Materials and Equipment:

- Disodium Pamoate
- Solvent of interest
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- · Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis
   Spectrophotometer

#### Procedure:

- Preparation: Add an excess amount of disodium pamoate to a known volume of the solvent in a sealed container (e.g., a glass vial). The excess solid should be visually present.
- Equilibration: Place the sealed container in a shaker with constant agitation at a controlled temperature (e.g., 25°C or 37°C). The equilibration time is typically 24 to 72 hours, which



should be sufficient to reach a state of equilibrium.

- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution. This is typically achieved by centrifuging the sample and then filtering the supernatant through a suitable syringe filter.
- Quantification: Analyze the concentration of disodium pamoate in the clear filtrate using a validated analytical method.

#### **Analytical Methods for Quantification**

High-Performance Liquid Chromatography (HPLC):

- Column: A reversed-phase C18 column is commonly used.
- Mobile Phase: A typical mobile phase could be a mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer.
- Detection: UV detection at a wavelength where the pamoate ion has significant absorbance.
- Quantification: The concentration is determined by comparing the peak area of the sample to a calibration curve prepared from standard solutions of known concentrations.

UV-Vis Spectrophotometry:

- This method is simpler and faster than HPLC but may be less specific.
- The absorbance of the diluted filtrate is measured at the wavelength of maximum absorbance (λmax) for disodium pamoate.
- The concentration is calculated using a calibration curve prepared from standard solutions.

## **Factors Influencing Solubility**

Several factors can significantly affect the solubility of disodium pamoate:

 pH: As previously mentioned, the pH of the aqueous medium is a critical factor. Lowering the pH will decrease the solubility due to the conversion of the salt to the free acid form.



- Temperature: The solubility of solids in liquids generally increases with temperature, although this relationship should be determined experimentally for specific solvent systems.
- Solvent Composition: In mixed solvent systems, the ratio of the solvents will influence the overall solubility.
- Presence of Other Ions: The common ion effect or the presence of other salts can alter the ionic strength of the solution and thereby affect solubility.

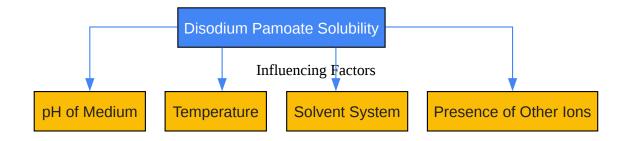
#### **Visualizing Experimental and Logical Workflows**

The following diagrams, generated using the DOT language, illustrate the key workflows described in this guide.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.



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Caption: Key Factors Influencing the Solubility of Disodium Pamoate.



#### Conclusion

The solubility of disodium pamoate is a key parameter in the formulation of various pharmaceutical products. While it exhibits good solubility in water under neutral to alkaline conditions and in DMSO, it is largely insoluble in ethanol. The shake-flask method provides a reliable means of determining its equilibrium solubility, with HPLC and UV-Vis spectrophotometry being suitable analytical techniques for quantification. A thorough understanding of the factors influencing its solubility, particularly pH, is essential for drug development professionals to effectively utilize this important pharmaceutical excipient. Further systematic studies would be beneficial to establish a more comprehensive solubility profile in a wider range of pharmaceutically relevant solvents.

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